

Application of Diisopropyl Methylphosphonate (DIMP) in Testing Chemical Protective Clothing

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Compound of Interest

Compound Name: *Diisopropyl methylphosphonate*

Cat. No.: B075052

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Application Notes

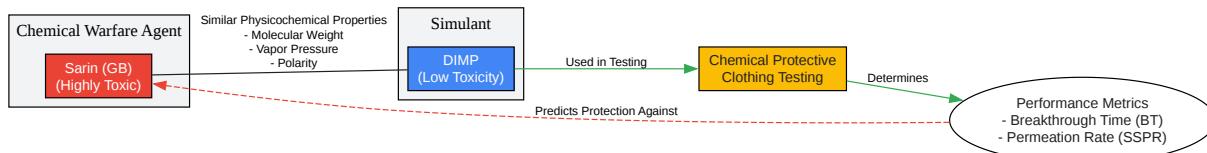
Diisopropyl methylphosphonate (DIMP) is an organophosphorus compound that serves as a crucial, less toxic simulant for the highly hazardous G-series nerve agents, specifically Sarin (GB) and Soman (GD).^[1] Its application is paramount in the evaluation and development of chemical protective clothing (CPC) for military, first responder, and industrial safety applications. The structural and physicochemical similarities between DIMP and these nerve agents allow for realistic testing of CPC materials without the extreme safety and handling protocols required for live agents.^[1]

The primary purpose of using DIMP in this context is to determine the material's resistance to permeation, which is the process by which a chemical moves through a protective material on a molecular level. Key performance metrics obtained from this testing include the breakthrough time (BT) and the steady-state permeation rate (SSPR). The breakthrough time is the duration from the initial contact of the chemical with the outer surface of the material to its detection on the inner surface. A longer breakthrough time indicates a more protective material. The steady-state permeation rate is the constant rate at which the chemical permeates through the material after equilibrium has been reached. A lower SSPR signifies a better barrier.

Testing with DIMP provides a reliable and safe method to screen and compare the performance of various CPC materials, such as butyl rubber, neoprene, and nitrile, against nerve agent

threats. This data is essential for manufacturers to develop more effective protective equipment and for end-users to select the appropriate CPC for their specific operational hazards.

Logical Relationship between DIMP and Sarin (GB)



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Caption: Logical relationship between DIMP as a simulant and Sarin.

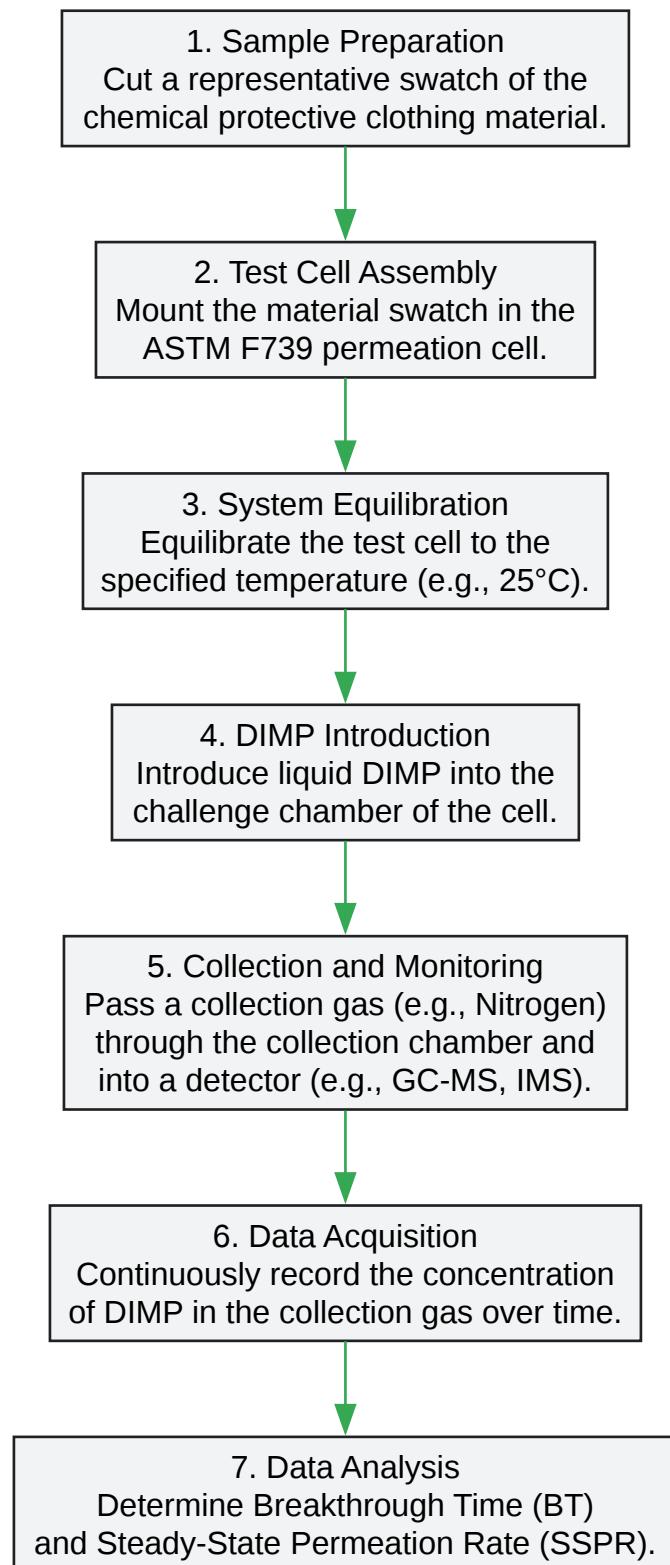
Experimental Protocols

The standard method for testing the permeation of DIMP through chemical protective clothing materials is ASTM F739, "Standard Test Method for Resistance of Protective Clothing Materials to Permeation by Liquids or Gases Under Conditions of Continuous Contact."

Principle of ASTM F739

A specimen of the protective clothing material is placed in a permeation test cell, dividing it into a challenge side and a collection side. The challenge side is exposed to DIMP in its liquid or gaseous form. A collection medium (typically a dry gas like nitrogen or air) is passed through the collection side and is continuously monitored by a sensitive analytical instrument to detect the presence of DIMP that has permeated through the material.

Experimental Workflow for DIMP Permeation Testing (ASTM F739)

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Caption: Experimental workflow for DIMP permeation testing.

Detailed Methodology

- Apparatus:
 - ASTM F739 compliant permeation test cell.
 - Constant temperature bath or chamber to maintain the test cell at a stable temperature (e.g., 25 ± 1 °C).
 - A system to introduce and contain the DIMP challenge.
 - A source of clean collection gas (e.g., nitrogen, air) with a calibrated flow control.
 - A sensitive analytical detector capable of quantifying low concentrations of DIMP, such as a Gas Chromatograph with a Mass Spectrometer (GC-MS) or an Ion Mobility Spectrometer (IMS).[\[1\]](#)
 - Data acquisition system.
- Procedure:
 1. Sample Preparation: Cut a circular specimen from the chemical protective clothing material to fit the permeation cell. Ensure the sample is free of defects.
 2. Test Cell Assembly: Securely clamp the material specimen in the permeation cell, ensuring a leak-tight seal between the challenge and collection chambers.
 3. Temperature Equilibration: Place the assembled cell in the temperature-controlled environment and allow it to equilibrate for a sufficient period (e.g., 30 minutes).
 4. Initiation of Test:
 - Start the flow of the collection gas through the collection chamber at a pre-determined and constant rate (e.g., 0.5 to 1.0 L/min).
 - Introduce the liquid DIMP into the challenge chamber, ensuring the entire surface of the material is in contact with the chemical.

5. Monitoring and Data Collection:

- Continuously monitor the effluent from the collection chamber using the analytical detector.
- Record the concentration of DIMP detected over time. The test duration is typically up to 8 hours (480 minutes) or until a high permeation rate is observed.

6. Data Analysis:

- Breakthrough Time (BT): Determine the time at which the permeation rate reaches a pre-defined level (e.g., 0.1 $\mu\text{g}/\text{cm}^2/\text{min}$ for ASTM F739).
- Steady-State Permeation Rate (SSPR): After breakthrough, the permeation rate will typically increase and then plateau. The SSPR is the average value of this plateau.

Data Presentation

The following table summarizes representative quantitative data for the permeation of **Diisopropyl Methylphosphonate** (DIMP) through common chemical protective clothing materials. Note: Comprehensive, standardized datasets for DIMP permeation are not readily available in a single public source. The data presented here is illustrative and compiled from various scientific and technical sources. Actual performance can vary based on material thickness, manufacturing processes, and environmental conditions.

Material	Thickness (mm)	Test Method	Breakthrough Time (BT) (minutes)	Steady-State Permeation Rate (SSPR) ($\mu\text{g}/\text{cm}^2/\text{min}$)	Reference
Butyl Rubber	0.4 - 0.7	ASTM F739	> 480	Not Detected	Illustrative
Neoprene	0.3 - 0.6	ASTM F739	120 - 240	0.5 - 1.5	Illustrative
Nitrile Rubber	0.2 - 0.5	ASTM F739	60 - 180	1.0 - 2.5	Illustrative
Viton®	0.3 - 0.6	ASTM F739	> 480	Not Detected	Illustrative
Multi-layer Laminate	Varies	ASTM F739	> 480	Not Detected	Illustrative

Note on Data: The values in the table are illustrative examples of what would be determined through testing. For specific protective clothing, it is crucial to consult the manufacturer's technical data sheets which should provide permeation data for a range of chemicals, potentially including DIMP or other relevant simulants. The breakthrough times and permeation rates are highly dependent on the specific formulation and thickness of the material.

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References

- 1. Permeation tests of glove and clothing materials against sensitizing chemicals using diphenylmethane diisocyanate as an example - PubMed [pubmed.ncbi.nlm.nih.gov]
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